

Crotonobetaine Hydrochloride-d9 CAS number and molecular structure

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Crotonobetaine Hydrochloride-d9

Cat. No.: B1160522

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A Technical Guide to Crotonobetaine Hydrochloride-d9

This technical guide provides an in-depth overview of **Crotonobetaine Hydrochloride-d9**, a deuterated isotopologue of crotonobetaine hydrochloride. This document is intended for researchers, scientists, and professionals in drug development and metabolic research, offering comprehensive data on its chemical properties, synthesis, and biological relevance.

Core Chemical Data

Crotonobetaine Hydrochloride-d9 serves as a stable isotope-labeled internal standard for the quantification of crotonobetaine by mass spectrometry. The incorporation of nine deuterium atoms provides a distinct mass shift, facilitating its use in metabolic studies and bioanalytical assays.

Property	Value	Reference
Chemical Name	3-Carboxy-N,N,N-trimethyl-2-propen-1-aminium-d9 Chloride	[1]
Synonyms	(3-Carboxyallyl)trimethylammonium-d9 Chloride, Croton Betaine Hydrochloride-d9, Crotonic Acid Betaine Hydrochloride-d9	[1][2]
Molecular Formula	C ₇ H ₅ D ₉ ClNO ₂	[1][3]
Molecular Weight	188.7 g/mol	[1][3]
Unlabelled CAS Number	6538-82-5	[1][4]
Appearance	Neat (solid)	[1]
Purity	>98%	[2]

Molecular Structure and Identifiers

The molecular structure of **Crotonobetaine Hydrochloride-d9** is characterized by a quaternary ammonium group and a carboxylate moiety, with deuterium atoms replacing the hydrogens on the three methyl groups.

Identifier	String
SMILES	[2H]C([2H])([2H])--INVALID-LINK--(C([2H])([2H])([2H])C([2H])([2H])[2H].[Cl-]
InChI	InChI=1S/C7H13NO2.ClH/c1-8(2,3)6-4-5-7(9)10;/h4-5H,6H2,1-3H3;1H/b5-4+;/i1D3,2D3,3D3;

Experimental Protocols

General Synthesis of Crotonobetaine Hydrochloride-d9

The synthesis of **Crotonobetaine Hydrochloride-d9** involves a multi-step process that begins with the introduction of deuterium into precursor molecules. A generalized workflow is outlined below.

- **Deuteration of Precursors:** The initial step involves the incorporation of deuterium atoms into the starting materials. This is typically achieved using deuterated solvents or deuterium gas under controlled reaction conditions.
- **Formation of Crotonobetaine-d9:** The deuterated precursors are then reacted to form the crotonobetaine backbone. This step often requires specific catalysts and precise control of temperature and pressure to ensure optimal yield and purity.
- **Hydrochloride Salt Formation:** The final step is the conversion of the deuterated crotonobetaine into its hydrochloride salt. This is achieved through acidification, which enhances the compound's stability and solubility for subsequent applications.[\[3\]](#)

Production of Non-Deuterated Crotonobetaine Hydrochloride

A common method for the production of the non-deuterated form, which provides context for the synthesis of its isotopologues, involves the dehydration of carnitine hydrochloride.

- A mixture of D,L-carnitine hydrochloride, p-toluenesulfonic acid, and acetic anhydride is heated.[\[5\]](#)
- The resulting solution is cooled to allow for the precipitation of the product.[\[5\]](#)
- The precipitate is then filtered, washed with a cold solvent such as ethanol, and dried under a vacuum.[\[5\]](#)

This process is a key starting point for the microbiological production of L-carnitine, where crotonobetaine serves as an intermediate.[\[6\]](#)[\[7\]](#)

Biological Significance and Signaling

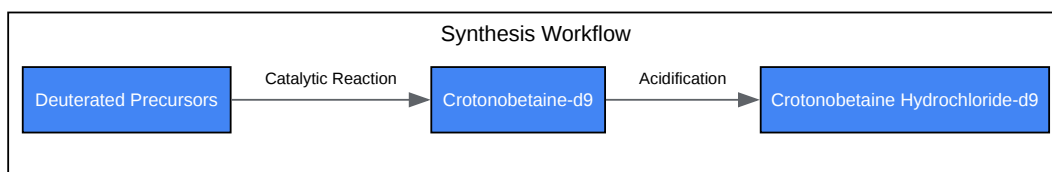
Crotonobetaine is an important intermediate in the biosynthesis of L-carnitine in microorganisms like *Escherichia coli* and is relevant to mammalian energy metabolism.[\[1\]](#) It is a

substrate for the enzyme gamma-butyrobetaine dioxygenase, which catalyzes its conversion to L-carnitine.[3]

While direct signaling pathways for crotonobetaine are not extensively detailed, related compounds offer insights into potential biological activities. For instance, acylcarnitines, which are structurally similar, have been shown to activate proinflammatory signaling pathways.[8] Additionally, trimethylamine-N-oxide (TMAO), a metabolite derived from dietary choline (which shares the trimethylammonium structure), is known to influence signaling pathways involving AMPK and SIRT1, which are critical in cellular metabolism and inflammation.[9]

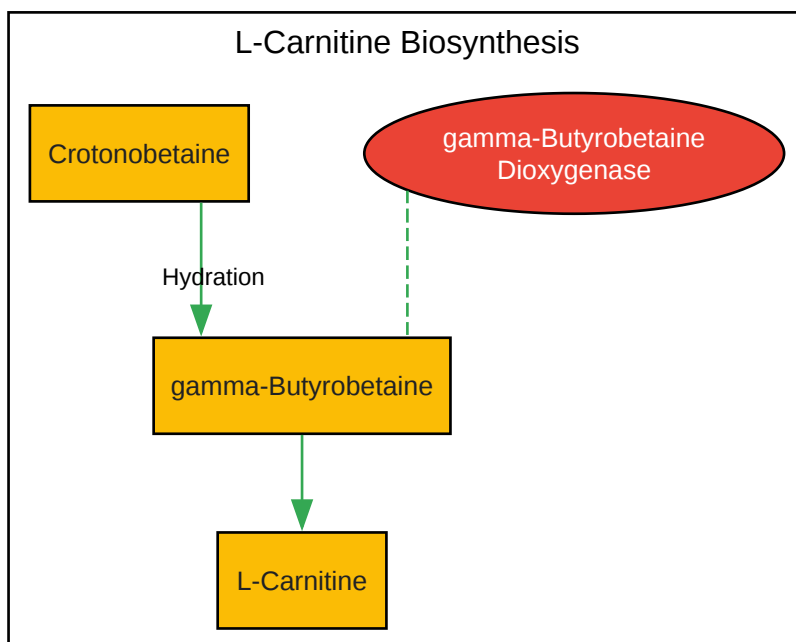
Visualized Workflows and Pathways

The following diagrams illustrate the general synthesis workflow for **Crotonobetaine Hydrochloride-d9** and its role in the L-carnitine biosynthesis pathway.



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Caption: General synthesis workflow for **Crotonobetaine Hydrochloride-d9**.



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Caption: Role of Crotonobetaine in the L-Carnitine biosynthesis pathway.

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References

- 1. Crotonobetaine Hydrochloride-d9 | CymitQuimica [cymitquimica.com]
- 2. BioOrganics [bioorganics.biz]
- 3. Buy Crotonobetaine Hydrochloride-d9 (EVT-1502595) [evitachem.com]
- 4. Crotonobetaine Hydrochloride-d9 | LGC Standards [lgcstandards.com]

- 5. HU205065B - Process for producing crotonobetaine hydrochloride - Google Patents [patents.google.com]
- 6. NO903888D0 - PROCEDURE FOR THE PREPARATION OF CROTON BETAIN HYDROCHLORIDE. - Google Patents [patents.google.com]
- 7. EP0416583B1 - Method for the preparation of crotonobetaine hydrochloride - Google Patents [patents.google.com]
- 8. Acylcarnitines activate proinflammatory signaling pathways - PMC [pmc.ncbi.nlm.nih.gov]
- 9. Gut-Flora-Dependent Metabolite Trimethylamine-N-Oxide Promotes Atherosclerosis-Associated Inflammation Responses by Indirect ROS Stimulation and Signaling Involving AMPK and SIRT1 - PMC [pmc.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Crotonobetaine Hydrochloride-d9 CAS number and molecular structure]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1160522#crotonobetaine-hydrochloride-d9-cas-number-and-molecular-structure]

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